masoprocol stability issues solution

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Compound Focus: **Masoprocol**

CAS No.: 27686-84-6
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Masoprocol: Key Research Data

The table below summarizes the core chemical, pharmacological, and experimental application data for **masoprocol** from recent studies:

Aspect	Details
IUPAC Name	4-[(2S,3R)-4-(3,4-dihydroxyphenyl)-2,3-dimethylbutyl]benzene-1,2-diol [1]
Molecular Formula	$C_{18}H_{22}O_4$ [1]
Molecular Weight	302.4 g/mol [1]
Mechanism of Action	Potent lipoxygenase inhibitor; interferes with arachidonic acid metabolism; also inhibits formyltetrahydrofolate synthetase, carboxylesterase, and cyclooxygenase to a lesser extent; acts as an antioxidant [1].

| **Primary Experimental Indications** | **Antihyperglycemic agent:** Lowers plasma glucose and triglyceride concentrations in mouse models of non-insulin-dependent diabetes mellitus (NIDDM) [2]. **Multidrug Resistance (MDR) Reversal:** Administered with antineoplastic drugs to inhibit or reverse MDR in solid tumors and hematological malignancies by overcoming P-glycoprotein-mediated drug efflux [3]. **Antiviral

Research: Identified as a consensus binder against multiple conformations of SARS-CoV-2 Papain-Like Protease (PLpro) in virtual screening for drug repositioning [4]. | | **Key Experimental Findings** | In NIDDM mouse models (db/db mice), **masoprocol** (100 mg/kg/day, 12 days) significantly reduced plasma glucose (**20.7 ± 2.6 mmol/l** vs. **29.2 ± 1.1 mmol/l** in control) without changing plasma insulin, food intake, or body weight [2]. |
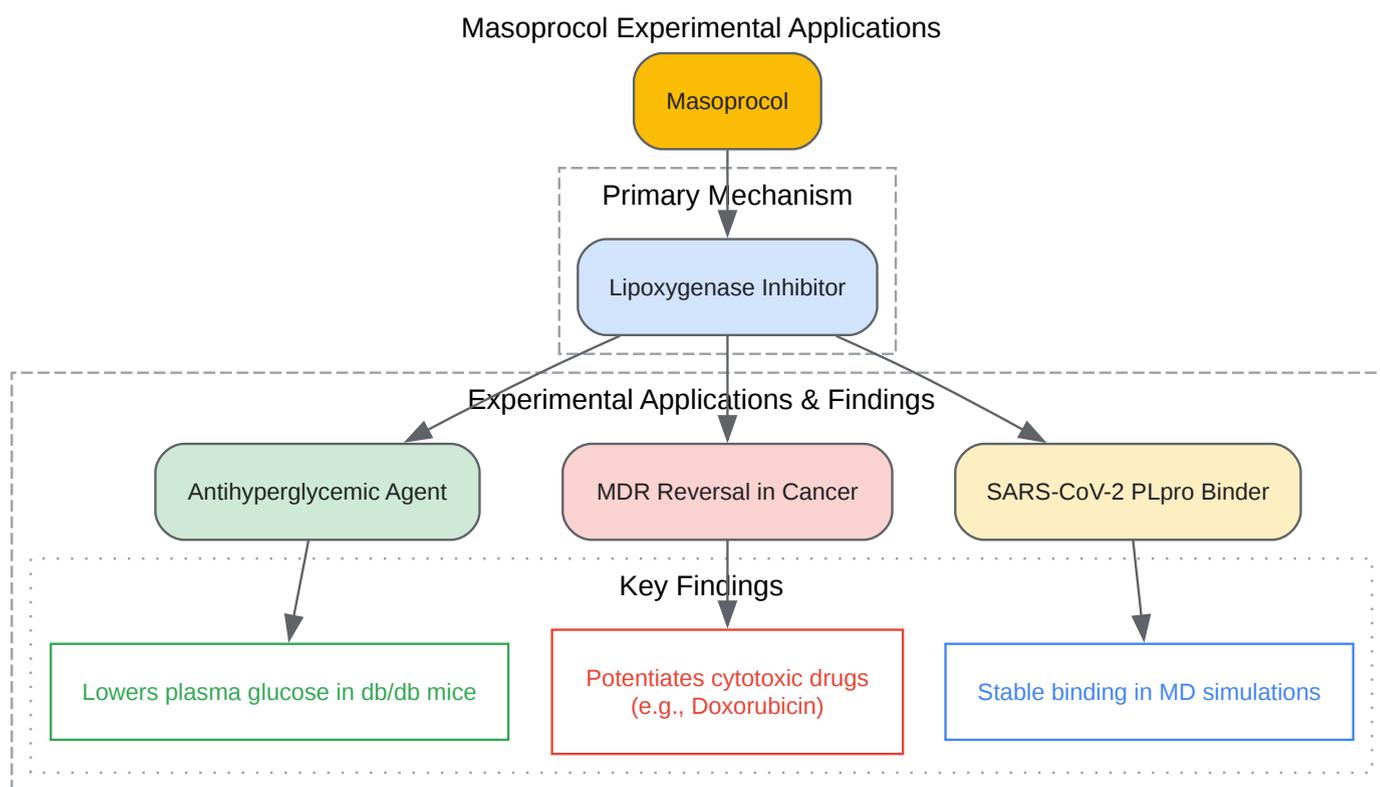
Experimental Protocols from Research

Here are detailed methodologies for key experiments cited in the literature:

- **Antihyperglycemic Activity In Vivo** [2]

  - **Animals:** Use male C57BL/ks-db/db mice (db/db mice) or male C57BL/6J-ob/ob mice (ob/ob mice), 8–9 weeks old.
  - **Housing:** House mice under standard laboratory conditions (22°C and 50% relative humidity) with a diet of Purina rodent chow and water ad libitum.
  - **Treatment:** Administer **masoprocol** at a dose of 100 mg/kg body weight per day via subcutaneous injection for 12 days. A control group should receive the vehicle only.
  - **Measurement:** Collect blood from the tail vein. Measure plasma glucose concentrations before treatment and periodically during the treatment period.

- **Molecular Dynamics (MD) & Docking for Antiviral Research** [4]

  - **System Preparation:** Obtain the 3D structure of the SARS-CoV-2 PLpro protein.
  - **MD Simulation:** Conduct a long-range MD simulation (e.g., 1 microsecond) for the protein to sample various conformational states.
  - **Trajectory Clustering:** Cluster the MD trajectory to identify a set of representative structures (e.g., 10 clusters) that capture the conformational diversity, particularly of key binding site loops.
  - **Ensemble Docking:** Use docking software (e.g., FRED) to screen a library of compounds (e.g., DrugBank) against an ensemble of protein structures that includes both the MD-derived representatives and relevant X-ray crystallographic structures.
  - **Analysis:** Identify consensus binders that show good affinity across multiple protein conformations. Perform further MD simulations on the top hits to validate the stability of the binding pose and interaction.

Masoprocol Research Workflow

The diagram below outlines the primary research applications and logical workflow of **masoprocol** in experimental models, which may help in designing stability tests.

Masoprocol Experimental Applications

Masoprocol

Primary Mechanism

Lipoxygenase Inhibitor

Experimental Applications & Findings

Antihyperglycemic Agent

MDR Reversal in Cancer

SARS-CoV-2 PLpro Binder

Key Findings

Lowers plasma glucose in db/db mice

Potentiates cytotoxic drugs (e.g., Doxorubicin)

Stable binding in MD simulations

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Technical Support Guidance

While definitive stability data is limited in the search results, here are some guiding principles for your experimental work:

- **Focus on Antioxidant Properties:** The literature identifies **masoprocol** as a potent **antioxidant** [1]. Its catechol structure is likely susceptible to oxidation. Standard practices for handling antioxidant compounds—such as using an oxygen-free atmosphere (e.g., in a glove box), storing solutions under inert gas (e.g., argon or nitrogen), and including antioxidants in solvent systems—may be crucial for maintaining stability.

Tech Support

- **Consult Foundational Sources:** For in-depth chemical stability data, consulting the primary synthetic methods and patents referenced in the search results, such as **U.S. Pat. Nos. 4,562,298 and 4,695,590**, may provide valuable insights [3].
- **Design Stress Tests:** Based on its mechanism, you can design experiments to test **masoprocol**'s stability by exposing it to various stressors: light (photodegradation), different pH buffers (hydrolysis), oxidants (oxidative degradation), and elevated temperatures (thermal degradation). Monitor for degradation using techniques like HPLC.

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References

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2. Masoprocol (nordihydroguaiaretic acid): a new ... [sciencedirect.com]

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